

Structural Determinants & Solid-State Analysis: 1-Benzyl-4-Halo-Pyrazoles

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Compound of Interest

Compound Name: 1-Benzyl-4-chloro-1H-pyrazole

CAS No.: 50877-40-2

Cat. No.: B8029954

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Executive Summary

This guide provides a technical comparison of 1-benzyl-4-halo-pyrazoles (Cl, Br, I), a critical class of intermediates in medicinal chemistry (e.g., for RIP1 kinase inhibitors and metalation reagents). We compare these N-substituted derivatives against their unsubstituted 4-halo-1H-pyrazole counterparts to elucidate how N-benylation alters solid-state packing, melting behavior, and intermolecular interactions.

Key Insight: While unsubstituted 4-halopyrazoles rely on robust N-H...N hydrogen bonding networks, 1-benzyl derivatives must adopt alternative packing motifs driven by Halogen Bonding (XB) and

-

stacking, significantly impacting their solubility and crystallinity profiles.

Part 1: Comparative Analysis of Physicochemical Properties

The following table contrasts the physical data of the 1-benzyl derivatives (the "Product") against the unsubstituted "Alternatives". Note the distinct drop in melting point for the benzyl derivatives, indicative of the loss of the primary hydrogen-bond donor.

Table 1: Physicochemical & Structural Data Comparison

Feature	1-Benzyl-4-chloropyrazole	1-Benzyl-4-bromopyrazole	1-Benzyl-4-iodopyrazole	Alternative: 4-Iodo-1H-pyrazole
CAS Number	Not widely listed	50877-41-3	50877-42-4	3469-69-0
Melting Point	Low melting solid / Oil	62–66 °C	61–65 °C	108–110 °C
Primary Interaction	VdW / -Stacking	Weak Halogen Bond / -	Strong Halogen Bond (C-I...N)	H-Bond (N-H...N) + Halogen Bond
Crystal Habit	Prisms/Needles	Prisms	Prisms	Needles/Plates
Density (Calc.)	~1.2 g/cm ³	~1.4 g/cm ³	1.67 g/cm ³	~2.4 g/cm ³
Lipophilicity (LogP)	High (>2.5)	High (~2.7)	High (~2. 1 5)	Low (<1.0)

Structural Determinants: The "Benzyl Effect"

- **Loss of H-Bond Donor:** Unsubstituted 4-halopyrazoles form robust supramolecular chains (catemers) or trimers via N-H...N interactions. N-benylation removes this dominant force.
- **Halogen Bonding (XB) Activation:** In the absence of strong H-bonds, the -hole of the halogen atom (especially Iodine) becomes a primary structure-directing agent, forming C-X...N contacts with the pyridine-like nitrogen of a neighboring ring.
- **Steric Bulk:** The benzyl group disrupts the planar packing efficiency, lowering the melting point (e.g., 4-Iodo-H is ~109°C vs. 1-Benzyl-4-Iodo is ~63°C).

Part 2: Experimental Protocols

Protocol A: Synthesis of 1-Benzyl-4-Iodopyrazole

Target: High-purity crystalline solid for X-ray diffraction.

Reagents: 4-Iodopyrazole (1.0 eq), Benzyl bromide (1.1 eq),
(2.0 eq), Acetonitrile (ACN).

- Dissolution: Dissolve 4-iodopyrazole in anhydrous ACN (0.5 M concentration).
- Deprotonation: Add

and stir at room temperature (RT) for 30 mins.
- Alkylation: Add benzyl bromide dropwise. Heat to 60°C for 4 hours.
- Workup: Filter inorganic salts. Evaporate solvent. Redissolve residue in EtOAc, wash with water/brine.
- Purification: Recrystallize from hot Hexane/EtOAc (9:1) to yield colorless prisms.

Protocol B: Single Crystal Growth (Vapor Diffusion)

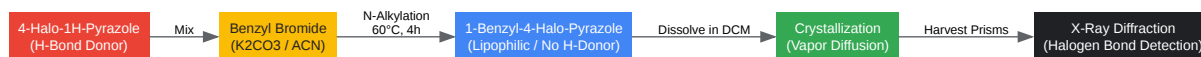
Objective: Grow X-ray quality crystals suitable for resolving halogen bonding networks.

- Primary Solution: Dissolve 20 mg of 1-benzyl-4-iodopyrazole in 2 mL of Dichloromethane (DCM) in a small vial.
- Antisolvent: Place the small vial (uncapped) inside a larger jar containing 10 mL of Pentane.
- Equilibration: Seal the outer jar tightly. Store at 4°C in a vibration-free environment.
- Harvest: Crystals should appear within 48–72 hours as the pentane vapor diffuses into the DCM, slowly lowering solubility.

Part 3: Visualization of Structural Logic

The following diagrams illustrate the synthesis workflow and the competing intermolecular forces that dictate the crystal structure.

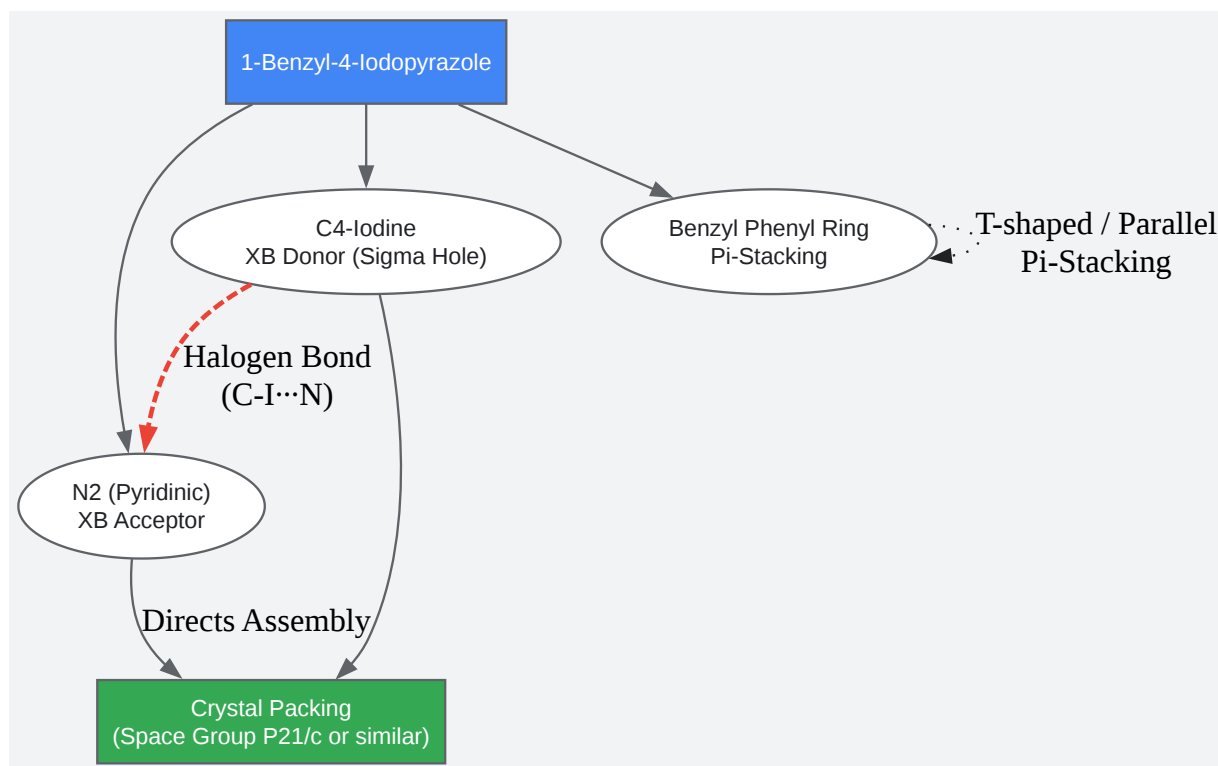
Diagram 1: Synthesis & Crystallization Workflow



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Caption: Workflow transforming the H-bonded precursor into the halogen-bonded target for structural analysis.

Diagram 2: Intermolecular Interaction Logic



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Caption: The crystal lattice is stabilized by the "Sigma Hole" interaction between Iodine and Nitrogen, replacing the lost Hydrogen Bond.

References

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